

# Structural and Physicochemical Properties: A Tale of Two Isomers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **2-Butylboronic acid**

Cat. No.: **B2932002**

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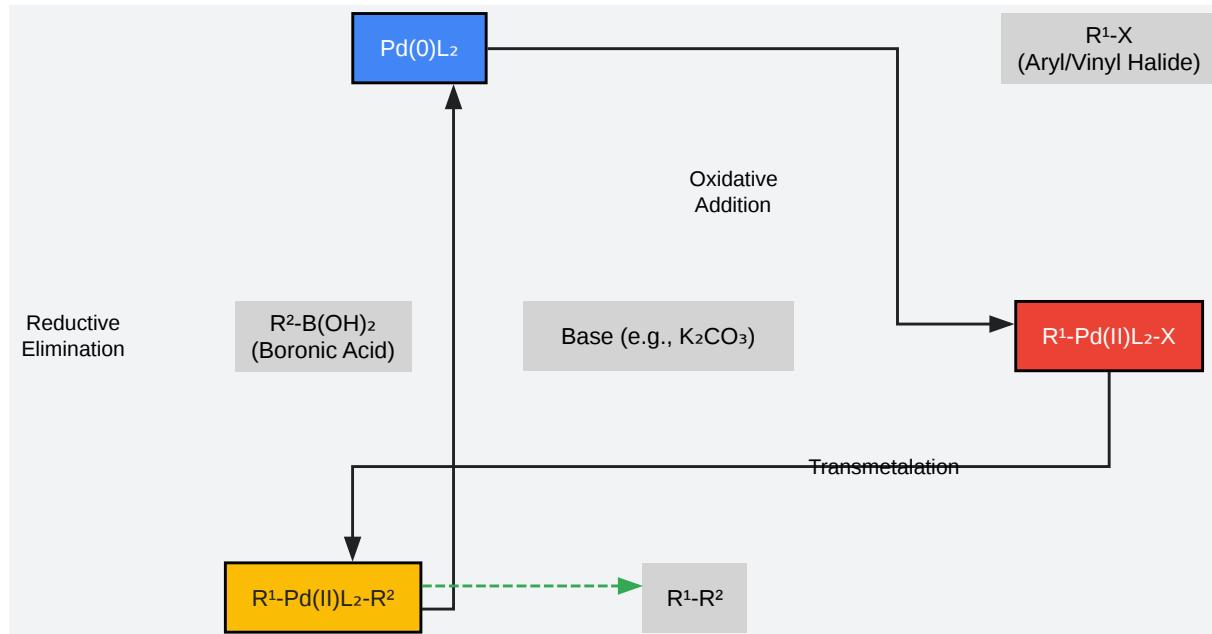
At a fundamental level, n-butylboronic acid and **2-butylboronic acid** share the same molecular formula ( $C_4H_{11}BO_2$ ) and molecular weight (101.94 g/mol ).<sup>[7][8]</sup> However, their structural arrangement is distinct. n-butylboronic acid is a primary alkylborane, where the boron atom is attached to a terminal carbon of the butyl chain. In contrast, **2-butylboronic acid** is a secondary alkylborane, with the boron atom bonded to an internal carbon. This seemingly subtle difference in constitution has significant consequences for their reactivity.

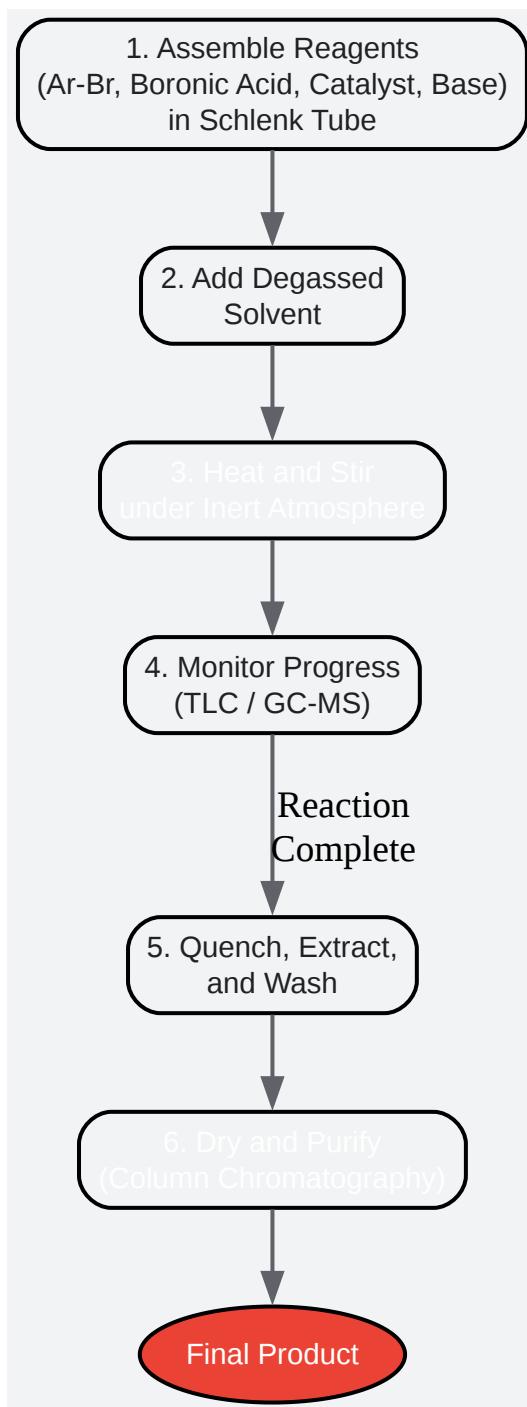
Property	n-Butylboronic Acid	2-Butylboronic Acid
Synonym	1-Butylboronic acid	sec-Butylboronic acid
CAS Number	4426-47-5 <sup>[9][10]</sup>	88496-88-2 <sup>[7][11]</sup>
Structure	$CH_3(CH_2)_3B(OH)_2$	$CH_3CH_2CH(CH_3)B(OH)_2$
Molecular Weight	101.94 g/mol <sup>[8][10]</sup>	101.94 g/mol <sup>[7]</sup>
Appearance	White solid <sup>[12]</sup>	-
Melting Point	90-92 °C <sup>[9]</sup>	-

The most critical distinction from a reactivity standpoint is the steric environment around the carbon-boron bond. The secondary nature of **2-butylboronic acid** results in significantly greater steric hindrance compared to its linear n-butyl counterpart. This steric bulk is a primary determinant of its performance in the Suzuki coupling catalytic cycle.

# Mechanistic Implications in the Suzuki Coupling Cycle

The Suzuki-Miyaura coupling proceeds via a well-established catalytic cycle involving three key steps: oxidative addition, transmetalation, and reductive elimination.[\[1\]](#)[\[13\]](#)[\[14\]](#) The structure of the boronic acid primarily impacts the transmetalation step.



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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)